

# safety protocols for handling glycolonitrile in the laboratory

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## Compound of Interest

Compound Name: Glycolonitrile

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## Technical Support Center: Glycolonitrile Safety Protocols

This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for handling **glycolonitrile** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe experimentation.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of working with **glycolonitrile**?

A1: **Glycolonitrile** is a combustible liquid that is highly toxic if inhaled, ingested, or absorbed through the skin.<sup>[1][2][3]</sup> It can cause fatal cyanide poisoning, with symptoms including flushing of the face, chest tightness, nausea, weakness, confusion, and difficulty breathing.<sup>[1]</sup> Higher exposures can lead to convulsions, coma, and death.<sup>[1]</sup> The substance is also an irritant to the eyes, skin, and respiratory system.<sup>[1][2]</sup> **Glycolonitrile** may polymerize violently when exposed to acids or bases, creating a fire or explosion hazard.<sup>[2][3]</sup> It decomposes on heating to produce toxic fumes, including hydrogen cyanide and nitrogen oxides.<sup>[2][3]</sup>

Q2: What are the occupational exposure limits for **glycolonitrile**?

A2: The National Institute for Occupational Safety and Health (NIOSH) recommends a ceiling limit of 2 ppm (5 mg/m<sup>3</sup>) for a 15-minute exposure.<sup>[4]</sup> It is important to note that skin contact

can lead to overexposure even if air levels are below this limit.[\[1\]](#)

Q3: What personal protective equipment (PPE) is required when handling **glycolonitrile**?

A3: A comprehensive PPE protocol is mandatory. This includes:

- Gloves: Solvent-resistant gloves are required.[\[1\]](#)
- Eye Protection: Indirect-vent, impact, and splash-resistant goggles should be worn.[\[1\]](#) A face shield should be used in conjunction with goggles when there is a high risk of splashing.[\[1\]](#)[\[2\]](#)
- Protective Clothing: Wear protective work clothing to prevent skin contact.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: Work should be conducted in a chemical fume hood.[\[5\]](#) If ventilation is inadequate and exposure may exceed 2 ppm, a MSHA/NIOSH-approved supplied-air respirator with a full facepiece is necessary.[\[1\]](#)

Q4: How should I properly store **glycolonitrile**?

A4: **Glycolonitrile** should be stored in tightly closed containers in a cool, well-ventilated area, away from heat and ignition sources.[\[1\]](#) It must be stored separately from incompatible materials such as acids, bases, and oxidizing agents.[\[1\]](#)[\[2\]](#) Store only if stabilized.[\[2\]](#)[\[3\]](#)

Q5: What is the correct procedure for disposing of **glycolonitrile** waste?

A5: **Glycolonitrile** waste is considered hazardous.[\[1\]](#) It must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance on hazardous waste disposal.[\[1\]](#)[\[5\]](#)

## Troubleshooting Guides

Issue: Accidental Skin or Eye Contact

- Skin Contact:
  - Immediately remove all contaminated clothing.[\[1\]](#)[\[2\]](#)
  - Wash the affected skin area with large amounts of soap and water.[\[1\]](#)

- Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Eye Contact:
  - Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if possible.[\[2\]](#)[\[6\]](#)
  - Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)

#### Issue: Inhalation of Vapors

- Move the individual to fresh air immediately.[\[1\]](#)[\[6\]](#)
- If breathing has stopped, begin rescue breathing (using universal precautions).[\[1\]](#) If there is no pulse, start CPR.[\[6\]](#)
- Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#) Antidotes for cyanide poisoning, such as amyl nitrite, may be administered by trained personnel.[\[1\]](#)

#### Issue: Accidental Ingestion

- Do NOT induce vomiting.[\[6\]](#)
- If the person is conscious, rinse their mouth with water and have them drink a slurry of activated charcoal in water.[\[2\]](#)[\[3\]](#)
- Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)

#### Issue: Small Laboratory Spill

- Evacuate all non-essential personnel from the area.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, dry sand, or earth.[\[1\]](#)[\[2\]](#)
- Collect the absorbed material into a sealed container for hazardous waste disposal.[\[1\]](#)[\[2\]](#)

- Ventilate the area of the spill after cleanup is complete.[1]

## Quantitative Data Summary

Property	Value
Chemical Formula	C <sub>2</sub> H <sub>3</sub> NO
Molecular Weight	57.05 g/mol [7]
Appearance	Colorless, oily liquid[2][4][7]
Odor	Odorless[4][7][8]
Boiling Point	183°C (decomposes)[2][8]
Melting Point	-72°C[2][8]
Flash Point	69°C (156.2°F) - closed cup
Solubility in Water	Soluble[2][4][7]
Vapor Pressure	1 mmHg at 62.78°C[7]
NIOSH REL (Ceiling)	2 ppm (5 mg/m <sup>3</sup> ) [15-minute][4][7]
OSHA PEL	None established[4][7]

## Experimental Protocol: Synthesis of Glycolonitrile

The following is a cited experimental protocol for the synthesis of **glycolonitrile**. This procedure should only be performed by trained personnel in a well-ventilated chemical fume hood with appropriate safety measures in place due to the potential evolution of highly toxic hydrogen cyanide gas.[9]

### Materials:

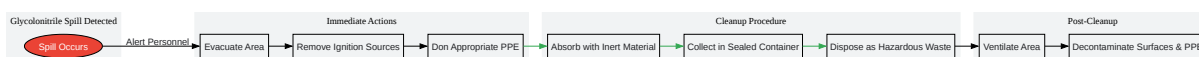
- Potassium cyanide (130 g, 2.0 moles)
- 37% Formaldehyde solution (170 ml, 2.0 moles)
- Sulfuric acid (concentrated, 57 ml)

- Water
- Ether
- Anhydrous calcium sulfate or sodium sulfate
- Absolute ethanol

#### Procedure:

- In a 1-liter three-necked flask equipped with a stirrer, thermometer, and dropping funnel, dissolve potassium cyanide in 250 ml of water. Cool the flask in an ice-salt bath.
- Slowly add a solution of formaldehyde and 130 ml of water from the dropping funnel, ensuring the temperature does not exceed 10°C. This should take approximately 40 minutes.
- After allowing the mixture to stand for 10 minutes, slowly add a dilute sulfuric acid solution (57 ml of concentrated H<sub>2</sub>SO<sub>4</sub> in 173 ml of water) while maintaining the low temperature.
- Filter the resulting precipitate of potassium sulfate and wash it with 30 ml of ether.
- Extract the filtrate with 300 ml of ether for 48 hours using a continuous ether extractor.
- Dry the ether extract over anhydrous calcium sulfate for 3-4 hours and then filter.
- Add 10 ml of absolute ethanol to the filtrate and remove the ether on a steam bath. The ethanol acts as a stabilizer.<sup>[9]</sup>
- Distill the residue under reduced pressure. The **glycolonitrile** will distill at 86-88°C/8 mm Hg.

## Visualizations



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Caption: Emergency response workflow for a **glycolonitrile** spill.

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